

Technical Support Center: Troubleshooting Inconsistent Results in ACP-105 Experiments

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Compound of Interest

Compound Name: ACP-105

Cat. No.: B605154

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ACP-105**. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **ACP-105** and how does it work?

ACP-105 is a non-steroidal Selective Androgen Receptor Modulator (SARM). It functions as a partial agonist for the androgen receptor (AR), meaning it binds to and activates the receptor, but with a lower maximal effect compared to a full agonist like testosterone. Its intended mechanism is to selectively stimulate anabolic activity (muscle and bone growth) with minimal androgenic side effects on tissues like the prostate.

Q2: What are the key in vitro characteristics of **ACP-105**?

ACP-105 demonstrates high affinity for the androgen receptor. Key quantitative metrics are summarized in the table below.

Q3: What is the reported anabolic-to-androgenic ratio of **ACP-105**?

In preclinical studies involving castrated rats, **ACP-105** showed a clear separation of anabolic and androgenic effects. This is a critical parameter for a SARM, and the reported values are

presented in the data summary table.

Q4: What are some potential reasons for inconsistent results in my **ACP-105** experiments?

Inconsistent results with **ACP-105** can stem from several factors, including:

- Compound Quality and Purity: Since many SARMs are sold as
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